

# 2-Chloro-4-ethylpyridine molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloro-4-ethylpyridine

Cat. No.: B016415

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## Technical Guide: 2-Chloro-4-ethylpyridine

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information on the chemical properties of **2-Chloro-4-ethylpyridine**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals.[\[1\]](#)

## Chemical Properties

The fundamental molecular characteristics of **2-Chloro-4-ethylpyridine** are summarized below.

Property	Value	References
Molecular Formula	C7H8ClN	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	141.60 g/mol	<a href="#">[4]</a>
CAS Number	40325-11-9	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocols

Detailed experimental protocols for the use of **2-Chloro-4-ethylpyridine** are specific to the reaction in which it is being used. However, a general protocol for the characterization and confirmation of its molecular weight and formula is outlined below.

Objective: To confirm the molecular weight and formula of a sample of **2-Chloro-4-ethylpyridine**.

Methodology: Mass Spectrometry

- Sample Preparation:

- Dissolve a small amount of the **2-Chloro-4-ethylpyridine** sample in a suitable volatile organic solvent (e.g., methanol or acetonitrile).
- Prepare a dilute solution to avoid saturating the detector.

- Instrumentation:

- Utilize a high-resolution mass spectrometer (e.g., Q-TOF, Orbitrap) for accurate mass determination.
- Choose an appropriate ionization technique, such as Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI), suitable for the analyte.

- Data Acquisition:

- Introduce the sample into the mass spectrometer.
- Acquire the mass spectrum in a positive ion mode to observe the protonated molecule  $[M+H]^+$ .
- Calibrate the instrument using a known standard to ensure high mass accuracy.

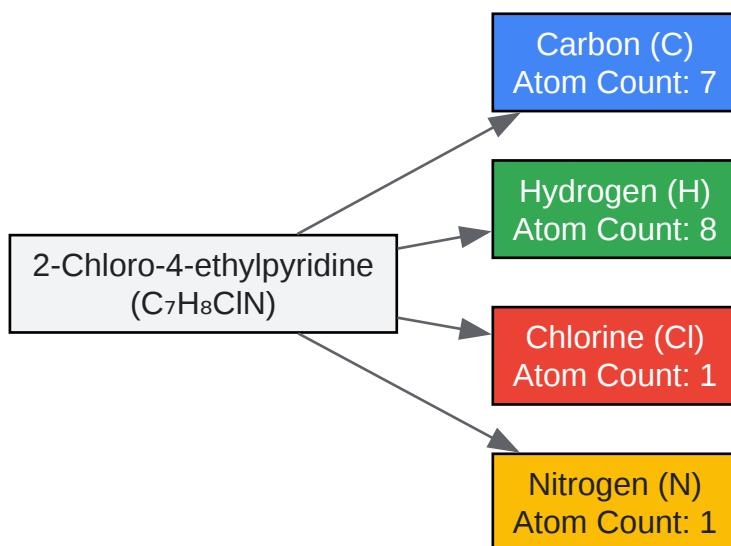
- Data Analysis:

- Identify the peak corresponding to the protonated molecule.
- The expected  $m/z$  for  $[C_7H_8ClN + H]^+$  would be approximately 142.042.
- Compare the experimentally measured accurate mass to the theoretical mass calculated from the elemental formula ( $C_7H_8ClN$ ).

- The isotopic pattern of the molecule, particularly the presence of chlorine (with its characteristic ~3:1 ratio of  $^{35}\text{Cl}$  and  $^{37}\text{Cl}$  isotopes), should be observed and will further confirm the elemental composition.

## Visualizations

The following diagram illustrates the elemental composition of **2-Chloro-4-ethylpyridine** based on its molecular formula.



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Elemental composition of **2-Chloro-4-ethylpyridine**.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)